

Personal protective equipment for handling aminopterin N-hydroxysuccinimide ester

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Compound of Interest

Compound Name: *aminopterin N-hydroxysuccinimide ester*

Cat. No.: *B1665997*

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Essential Safety and Handling Guide for Aminopterin N-hydroxysuccinimide Ester

Audience: Researchers, scientists, and drug development professionals.

This guide provides critical safety and logistical information for handling Aminopterin N-hydroxysuccinimide (NHS) ester. Given the absence of a specific Safety Data Sheet (SDS) for this compound, the following procedures are conservatively based on the known, severe hazards of its parent compound, aminopterin. Aminopterin is classified as fatal if swallowed and is a known reproductive toxin that may damage fertility or the unborn child.[1][2][3][4] The N-hydroxysuccinimide ester moiety is known to be a skin and eye irritant.[5] Therefore, this combined molecule must be handled with extreme caution.

Physicochemical and Toxicity Data

All personnel must review this information before working with the compound. The data presented is primarily for the parent compound, aminopterin, and should be considered directly applicable to the NHS ester derivative.

Property	Data	Source(s)
Chemical Name	Aminopterin N-hydroxysuccinimide ester	-
Synonyms	NHS-Aminopterin	-
CAS Number	98457-88-6	-
Molecular Formula	C ₂₃ H ₂₅ N ₉ O ₇ (for Aminopterin: C ₁₉ H ₂₀ N ₈ O ₅)	[1][3]
Molecular Weight	539.50 g/mol (for Aminopterin: 440.41 g/mol)	[1][3]
Appearance	Expected to be a yellow or orange-yellow solid powder.[6]	[6]
Storage Temperature	Short-term (days to weeks): 2-8°C; Long-term: -20°C.[1]	[1]
Solubility	Slightly soluble in ethanol and moderately soluble in water.[7]	[7]
Known Hazards	Fatal if swallowed, May damage fertility or the unborn child, potential mutagen, skin and eye irritant.	[1][2][5][8][9]
Toxicity (Aminopterin)	LDLo (Oral, Rat): 2.5 mg/kg	[10]

Operational and Disposal Plan

Adherence to the following step-by-step procedures is mandatory to ensure personnel safety and proper disposal.

Personal Protective Equipment (PPE)

A complete barrier between the user and the chemical is required at all times. The following PPE is mandatory and must be worn before entering the designated handling area.

- **Gloves:** Double-gloving with nitrile gloves is required. Check for perforations before use. Dispose of outer gloves immediately after handling the compound and before touching any other surfaces.
- **Eye Protection:** Chemical splash-resistant safety goggles with side shields or a full-face shield.^[1]
- **Lab Coat:** A disposable, solid-front, back-closing gown made of a low-permeability fabric. Standard lab coats are insufficient.
- **Respiratory Protection:** Due to the high toxicity and fine powder nature of the compound, work must be conducted within a certified chemical fume hood.^[4] If there is any risk of aerosol generation outside of a fume hood, a NIOSH-approved respirator (e.g., N95 or higher) is required.^[4]
- **Clothing:** Full-length pants and closed-toe shoes are mandatory.

Handling Procedures

All handling of Aminopterin NHS ester, from weighing to solution preparation, must occur within a designated area, clearly marked with hazard signs.

Step 1: Preparation and Weighing

- Conduct all manipulations within a certified chemical fume hood to prevent inhalation of the powder.^[4]
- Use a dedicated set of spatulas and weighing papers.
- Weigh the desired amount of the solid compound directly into a sealable container.
- Clean the balance and surrounding surfaces with a suitable decontaminating solution (e.g., a mild bleach solution followed by a water rinse, if compatible with surfaces) immediately after weighing.

Step 2: Solution Preparation

- Add solvent to the sealed container containing the pre-weighed powder using a syringe or pipette.
- Ensure the container is securely capped before mixing.
- If preparing aqueous solutions, be aware that they are not recommended for storage for more than one day.^[7] The compound is also light-sensitive and can be degraded by fluorescent room light, losing its cytotoxicity.^[11] Protect solutions from light.

Step 3: Experimental Use

- Keep all containers with the compound sealed when not in use.
- Clearly label all solutions with the compound name, concentration, date, and appropriate hazard warnings.
- Avoid contact with skin, eyes, and clothing.^[8]

Spill Management

In case of a spill, evacuate the immediate area and follow these procedures.

- Minor Spill (Solid):
 - Wearing full PPE, gently cover the spill with absorbent paper to avoid raising dust.
 - Use a dry clean-up procedure; do not sweep.^[8]
 - Carefully collect the material using a dedicated scoop and place it into a sealed, labeled hazardous waste container.
 - Decontaminate the area with an appropriate cleaning agent.
- Major Spill:
 - Evacuate the area immediately.
 - Alert emergency responders and inform them of the nature of the hazard.^[8]

- Prevent the spill from entering drains or water courses.[8]

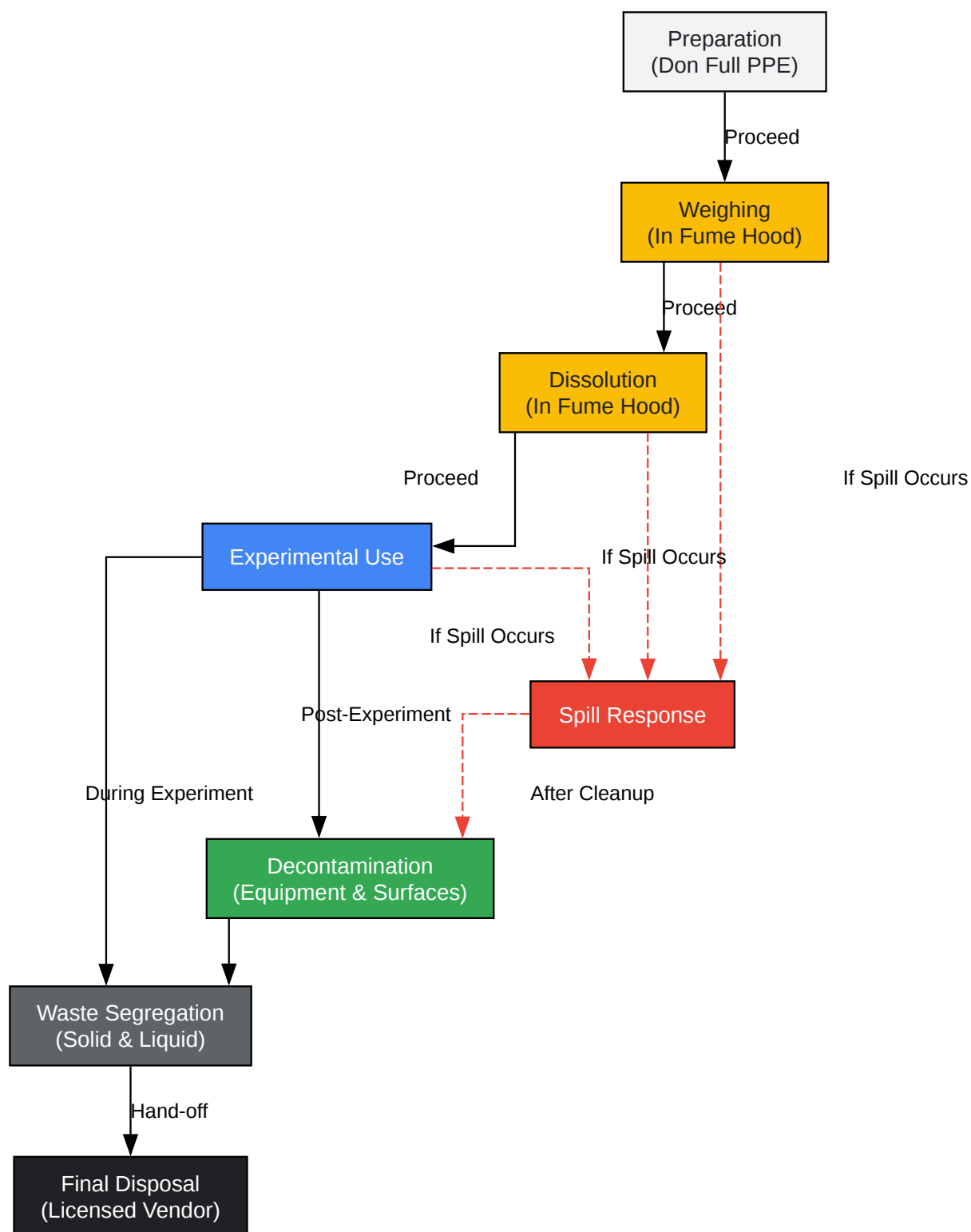
Disposal Plan

All waste materials contaminated with Aminopterin NHS ester are considered hazardous cytotoxic waste and must be disposed of accordingly.

- Solid Waste: All used gloves, weighing papers, disposable gowns, and other contaminated materials must be placed in a clearly labeled, sealed hazardous waste bag or container.
- Liquid Waste: Unused solutions and contaminated solvents must be collected in a dedicated, sealed, and clearly labeled hazardous waste container. Do not discharge into the sewer or waterways.[8]
- Final Disposal: All waste must be disposed of through a licensed professional waste disposal service, typically via high-temperature incineration.[8] Follow all local, state, and federal regulations for cytotoxic waste disposal.[8]

Workflow Visualization

The following diagram illustrates the mandatory workflow for the safe handling and disposal of **Aminopterin N-hydroxysuccinimide ester**.



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Caption: Safe handling and disposal workflow for Aminopterin NHS Ester.

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